

An In-depth Technical Guide to Ethyl 2-mercaptopropionate: Chemical Properties and Reactivity

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Compound of Interest

Compound Name: *Ethyl 2-mercaptopropionate*

Cat. No.: B7804212

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and reactivity of **ethyl 2-mercaptopropionate**. The information is intended to support researchers, scientists, and professionals in drug development and other relevant fields in understanding and utilizing this compound.

Chemical and Physical Properties

Ethyl 2-mercaptopropionate is a chiral ester of 2-mercaptopropionic acid. It is a colorless to pale yellow liquid with a characteristic sulfurous and fruity odor.^{[1][2]} It is used as a flavoring and fragrance agent.^{[1][3][4]}

Table 1: Chemical and Physical Properties of **Ethyl 2-mercaptopropionate**

Property	Value	Source(s)
Molecular Formula	C5H10O2S	[5]
Molecular Weight	134.2 g/mol	[4][5]
CAS Number	19788-49-9	[4]
Appearance	Colorless to pale yellow liquid	[2][6]
Odor	Sulfurous, fruity, meaty, onion-like	[1][4][7]
Density	1.031 - 1.043 g/mL at 20-25 °C	[1][2]
Boiling Point	40-41 °C at 1 mmHg	[2]
Flash Point	58.33 °C (137.00 °F)	[1]
Refractive Index (n _{20/D})	1.444 - 1.454	[1]
Solubility	Soluble in alcohol; limited solubility in water.	[1][4][6]
pKa	~10	General thiol pKa

Reactivity

The reactivity of **ethyl 2-mercaptopropionate** is primarily dictated by its two functional groups: the thiol (-SH) group and the ethyl ester (-COOEt) group.

The thiol group is the most reactive site in the molecule and undergoes several characteristic reactions.

- **Oxidation (Disulfide Formation):** Thiols are readily oxidized to disulfides. This is a common reaction for mercaptans and can be achieved with mild oxidizing agents such as air (oxygen), hydrogen peroxide, or iodine. The oxidation of **ethyl 2-mercaptopropionate** yields diethyl 2,2'-disulfanediyldipropionate. This reaction is reversible, with the disulfide being reducible back to the thiol.

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- **Thiol-Ene Reaction:** The thiol group can participate in radical-mediated or base-catalyzed addition reactions to alkenes, known as the thiol-ene reaction, to form thioethers.
- **Nucleophilic Substitution:** As a nucleophile, the thiolate anion (formed by deprotonation of the thiol) can participate in SN2 reactions with alkyl halides to yield thioethers.
- **Hydrolysis:** The ethyl ester group can be hydrolyzed under acidic or basic conditions to yield 2-mercaptopropionic acid and ethanol. Basic hydrolysis (saponification) is typically irreversible as it forms the carboxylate salt.[8]

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Experimental Protocols

The following are representative experimental protocols based on general procedures for reactions of similar compounds.

A common method for the synthesis of thiols is the reaction of an alkyl halide with a sulfur nucleophile. For **ethyl 2-mercaptopropionate**, this can be achieved by reacting ethyl 2-bromopropionate with sodium hydrosulfide.

Materials:

- Ethyl 2-bromopropionate
- Sodium hydrosulfide (NaSH)
- Ethanol (solvent)
- Diethyl ether
- Saturated aqueous sodium bicarbonate
- Brine

- Anhydrous magnesium sulfate

Procedure:

- Dissolve sodium hydrosulfide in ethanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Slowly add ethyl 2-bromopropionate to the solution at room temperature.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- Partition the residue between diethyl ether and water.
- Wash the organic layer with saturated aqueous sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation to yield pure **ethyl 2-mercaptopropionate**.

Materials:

- **Ethyl 2-mercaptopropionate**
- 30% Hydrogen peroxide (H₂O₂)
- Dichloromethane (solvent)
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve **ethyl 2-mercaptopropionate** in dichloromethane in a round-bottom flask with a magnetic stirrer.
- Slowly add an equimolar amount of 30% hydrogen peroxide to the solution at 0 °C (ice bath).
- Allow the reaction mixture to warm to room temperature and stir for several hours, monitoring by TLC.
- Once the starting material is consumed, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer with saturated aqueous sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the disulfide product.
- The product can be further purified by column chromatography if necessary.

Materials:**• Ethyl 2-mercaptopropionate**

- 1 M Sodium hydroxide (NaOH) solution
- 1 M Hydrochloric acid (HCl) solution
- Diethyl ether

Procedure:

- In a round-bottom flask, mix **ethyl 2-mercaptopropionate** with an excess of 1 M sodium hydroxide solution.
- Heat the mixture to reflux with stirring for 2-4 hours.
- Cool the reaction mixture to room temperature and wash with diethyl ether to remove any unreacted starting material.
- Carefully acidify the aqueous layer to a pH of ~2 with 1 M hydrochloric acid at 0 °C.

- Extract the product, 2-mercaptopropionic acid, with diethyl ether.
- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the carboxylic acid.

Analytical Workflow

A general workflow for the quality control and characterization of **ethyl 2-mercaptopropionate** is outlined below.

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Applications and Biological Relevance

- Flavor and Fragrance Industry: **Ethyl 2-mercaptopropionate** is primarily used as a flavoring agent in various food products and as a fragrance component in perfumes and other consumer goods.[1][3][4][9] It imparts sulfurous, fruity, and meaty notes.[1][4][7]
- Chemical Synthesis: It serves as a versatile building block in organic synthesis for the introduction of the mercaptopropionate moiety.[6]

While there is limited information on the direct involvement of **ethyl 2-mercaptopropionate** in specific cellular signaling pathways, the broader class of mercaptopropionates and the thiol-disulfide exchange mechanism are of significant biological importance.

- Redox Signaling: Thiol-containing molecules, such as glutathione and cysteine residues in proteins, are central to cellular redox homeostasis and signaling. The reversible oxidation of thiols to disulfides acts as a molecular switch in many cellular processes.
- Enzyme Activity: The active sites of many enzymes contain cysteine residues, where the thiol group plays a crucial role in catalysis.
- Drug Development: Thiol-containing compounds are investigated in drug development for their antioxidant properties and their ability to interact with biological thiols.

Further research is needed to elucidate any specific roles of **ethyl 2-mercaptopropionate** in biological systems.

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